

# A Comprehensive Technical Guide to the Physical and Chemical Properties of Hydrazine Hydrate

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## Compound of Interest

Compound Name: Hydrazine hydrate

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**Hydrazine hydrate** ( $\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$ ) is a versatile and highly reactive chemical compound with significant applications across various scientific disciplines, including pharmaceutical synthesis, agrochemicals, and as a high-energy propellant.<sup>[1]</sup> This technical guide provides an in-depth overview of its core physical and chemical properties, supplemented with detailed experimental protocols and visualizations to support researchers and professionals in its safe and effective handling and application.

## Physical Properties of Hydrazine Hydrate

**Hydrazine hydrate** is a colorless, fuming liquid with a distinct ammonia-like odor.<sup>[2][3]</sup> It is miscible with water and alcohols but insoluble in nonpolar solvents like chloroform and ether.<sup>[2]</sup> The physical characteristics of **hydrazine hydrate** are concentration-dependent; this guide focuses on common commercially available concentrations, particularly the monohydrate, which corresponds to a 64% aqueous solution of hydrazine by weight.<sup>[3][4]</sup>

## Quantitative Physical Data

The following tables summarize the key physical properties of various concentrations of **hydrazine hydrate**.

Table 1: General Physical Properties of **Hydrazine Hydrate**

Property	Value	References
Molecular Formula	$\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$	[1]
Molecular Weight	50.06 g/mol	[5]
Appearance	Colorless, fuming liquid	[2][3]
Odor	Faint, ammonia-like	[2][3]
Solubility	Miscible with water and alcohol; Insoluble in chloroform and ether	[2]

Table 2: Thermodynamic and Other Physical Properties of **Hydrazine Hydrate** (Concentration Specific)

Property	100% Hydrazine Hydrate (64% N <sub>2</sub> H <sub>4</sub> )	80% Hydrazine Hydrate (51.2% N <sub>2</sub> H <sub>4</sub> )	55% Hydrazine Hydrate (35% N <sub>2</sub> H <sub>4</sub> )	References
Boiling Point	120.1 °C	119 °C	109.4 - 120°C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	-51.7 °C	-57 °C	-65 °C to -62°C	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Density (at 20°C)	1.032 g/mL	1.028 g/cm <sup>3</sup>	1.023 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Vapor Pressure	5 mm Hg (at 25°C)	13 hPa (at 20°C)	15 mbar (at 20°C)	<a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Viscosity	~1.26 mPa·s (at 20°C for 55% solution)	Not specified	1.26 mPa·s (at 20°C)	<a href="#">[10]</a>
Flash Point	72 - 75 °C (Open Cup)	89 - 93 °C (Open Cup)	> 100 °C	<a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Autoignition Temp.	280 - 310 °C	310 °C	310 °C	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Refractive Index (n <sub>20/D</sub> )	1.428	Not specified	Not specified	<a href="#">[2]</a> <a href="#">[7]</a>

## Chemical Properties of Hydrazine Hydrate

**Hydrazine hydrate**'s chemical reactivity is characterized by its basicity, strong reducing capabilities, and nucleophilic nature. These properties make it a valuable reagent in a wide array of chemical transformations.

### Basicity

Similar to ammonia, **hydrazine hydrate** is a weak base. It can be protonated to form hydrazinium ions.[\[9\]](#)

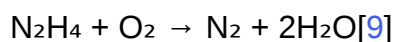


It is difficult to diprotonate due to the very low basicity of the second nitrogen atom.[\[9\]](#)

## Reducing Agent

**Hydrazine hydrate** is a powerful reducing agent, a property that underpins many of its industrial applications. The byproducts of its redox reactions are typically nitrogen gas and water, which are environmentally benign.<sup>[9]</sup>

1. Oxygen Scavenging: It is widely used in boiler and heating systems to remove dissolved oxygen, thereby preventing corrosion.<sup>[9]</sup>



2. Reduction of Metal Salts: It can reduce salts of less active metals (e.g., silver, gold, platinum) to their elemental form. This property is utilized in applications like electroless nickel plating.<sup>[9]</sup>

3. Reduction of Organic Functional Groups: **Hydrazine hydrate** is a key reagent in several named reactions for the reduction of organic compounds.

- Wolff-Kishner Reduction: This reaction converts the carbonyl group of ketones and aldehydes into a methylene group ( $\text{CH}_2$ ) under basic conditions.<sup>[9]</sup>
- Reduction of Nitroarenes: It is used for the selective reduction of nitro groups to amines, a crucial step in the synthesis of many pharmaceuticals and dyes.<sup>[8][14]</sup>
- Graphene Oxide Reduction: It is one of the most common and effective reagents for the chemical reduction of graphene oxide to reduced graphene oxide (rGO).<sup>[9][15]</sup>

## Nucleophilicity and Condensation Reactions

As a potent nucleophile, hydrazine can attack electrophilic centers such as carbonyl carbons and sulfonyl halides.<sup>[9]</sup>

- Hydrazone and Azine Formation: It readily condenses with aldehydes and ketones to form hydrazones and azines.<sup>[9]</sup>
- Synthesis of Heterocycles: It is a fundamental building block for synthesizing nitrogen-containing heterocyclic compounds, such as pyrazoles from 1,3-dicarbonyl compounds.<sup>[9]</sup>

## Decomposition

**Hydrazine hydrate** can decompose, especially upon heating or in the presence of catalysts (like certain metal oxides), to produce nitrogen, hydrogen, and ammonia. This decomposition can be explosive under certain conditions.[5]

## Key Properties and Relationships

Caption: Key physical and chemical properties of **hydrazine hydrate** and their relation to its applications.

## Experimental Protocols

Detailed and standardized methodologies are crucial for obtaining reliable and reproducible data. The following sections outline protocols for determining key physical properties and for representative chemical reactions.

### Determination of Boiling Point (Adapted from ASTM D1120)

This method determines the equilibrium boiling point of a liquid under atmospheric pressure.[6][12][16]

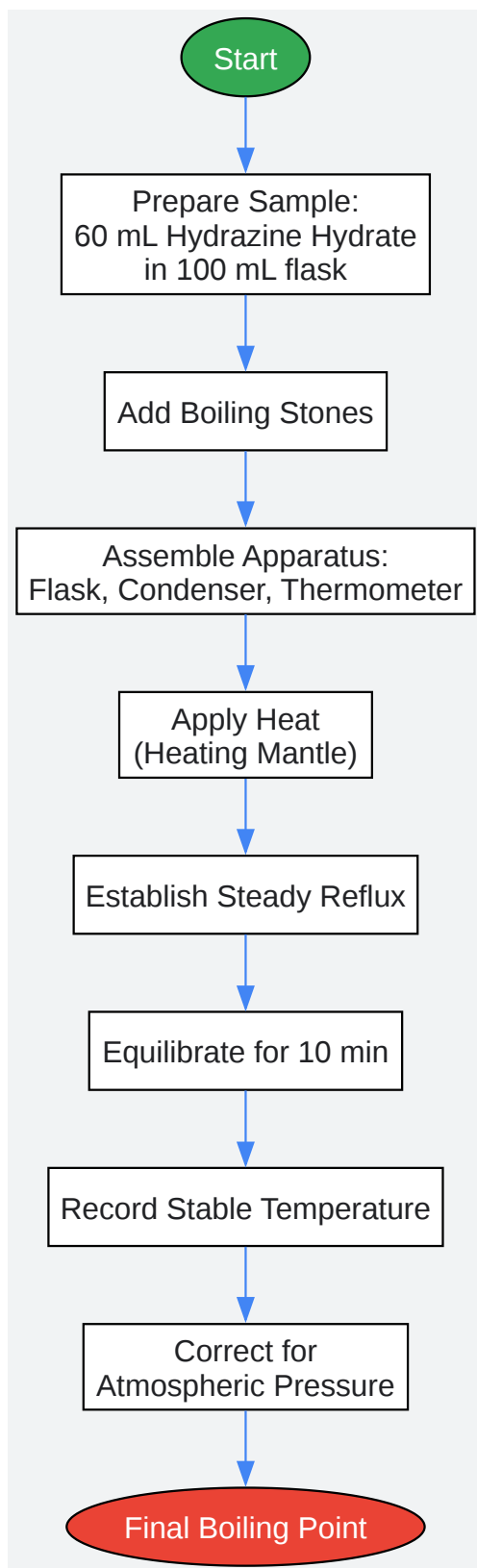
Apparatus:

- 100-mL round-bottom, short-neck, heat-resistant glass flask
- Water-cooled reflux condenser
- Calibrated partial immersion thermometer
- Boiling stones (e.g., silicon carbide)
- Electric heating mantle

Procedure:

- Place 60 mL of the **hydrazine hydrate** solution into the 100-mL flask.
- Add a few boiling stones to ensure smooth boiling.

- Position the thermometer in the flask such that the top of the bulb is level with the bottom of the side arm of the flask.
- Attach the flask to the reflux condenser.
- Apply heat using the heating mantle and adjust the rate of heating so that the liquid boils and a steady reflux is maintained.
- Allow the system to equilibrate for at least 10 minutes.
- Record the temperature reading on the thermometer once it becomes stable.
- Correct the observed boiling point for any deviation in atmospheric pressure from standard pressure (760 mmHg).



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Caption: Experimental workflow for determining the boiling point of **hydrazine hydrate**.

## Determination of Melting Point (Adapted from ASTM E324)

This capillary tube method is used to determine the melting range of a substance.<sup>[3][10]</sup>

Apparatus:

- Melting point apparatus with a heating block or oil bath
- Capillary tubes (sealed at one end)
- Calibrated thermometer or temperature sensor

Procedure:

- Ensure the **hydrazine hydrate** sample is solidified by cooling it sufficiently below its expected melting point.
- Introduce a small amount of the solidified sample into a capillary tube to a height of 2-4 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 10°C below the expected melting point.
- Then, reduce the heating rate to approximately 1-2°C per minute.
- Record the temperature at which the first signs of liquid formation are observed (initial melting point).
- Record the temperature at which the entire sample has melted into a clear liquid (final melting point). The range between these two temperatures is the melting range.

## Wolff-Kishner Reduction of a Ketone (Huang-Minlon Modification)

This protocol describes a common modification of the Wolff-Kishner reduction, which is a one-pot procedure.<sup>[17][18][19][20][21]</sup>

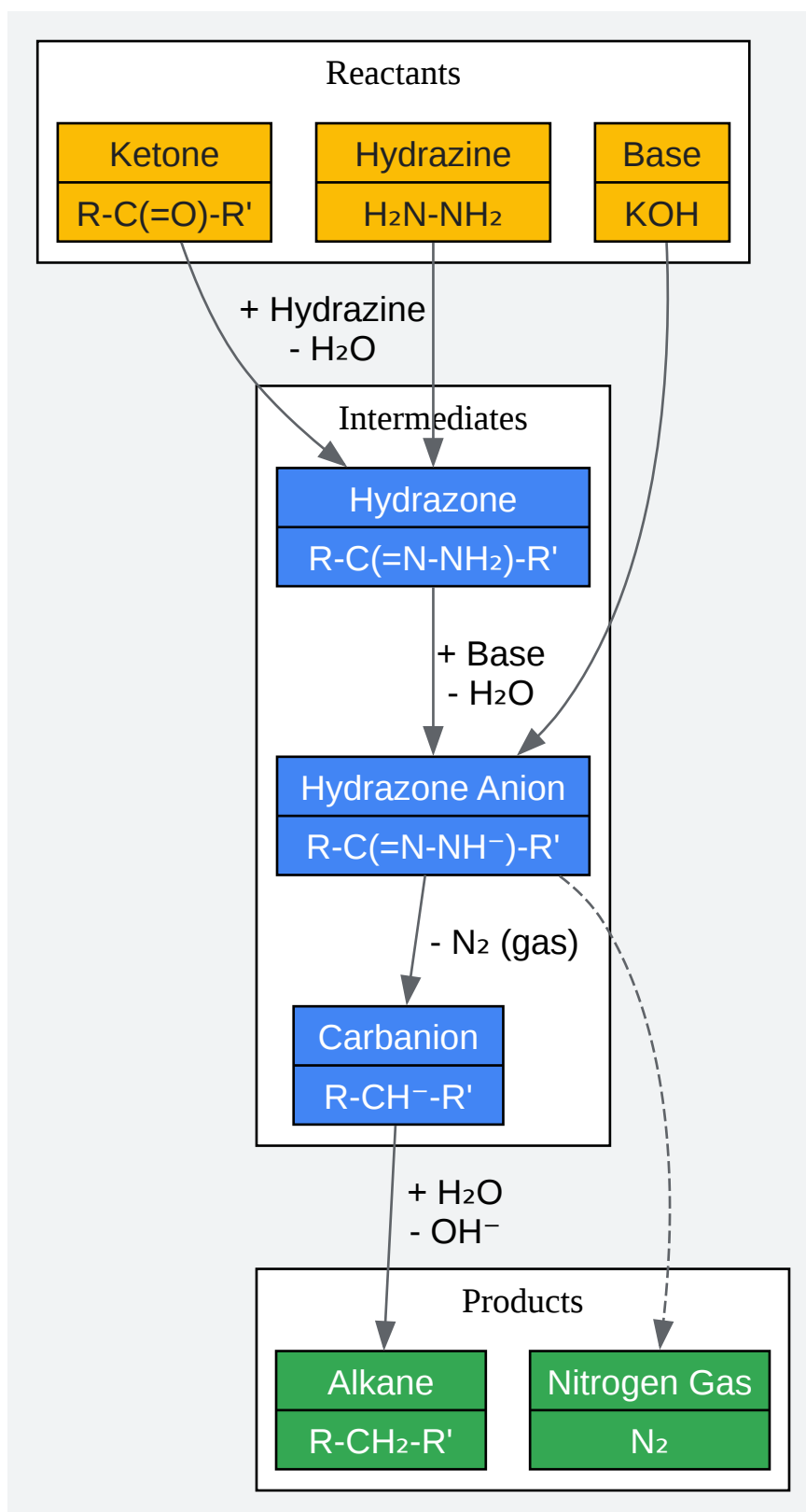


#### Materials:

- Ketone (substrate)
- **Hydrazine hydrate** (85% solution)
- Potassium hydroxide (KOH)
- High-boiling solvent (e.g., diethylene glycol)
- Standard glassware for reflux and distillation

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve the ketone and potassium hydroxide in diethylene glycol.
- Add **hydrazine hydrate** to the mixture.
- Heat the reaction mixture to reflux (around 100-130°C) for 1-2 hours to facilitate the formation of the hydrazone intermediate.
- After hydrazone formation, reconfigure the apparatus for distillation and raise the temperature to distill off water and any excess hydrazine. This allows the reaction temperature to rise to ~190-200°C.
- Once the distillation ceases, reattach the reflux condenser and continue to heat the mixture at this higher temperature for an additional 3-5 hours to complete the reduction.
- Cool the reaction mixture to room temperature.
- Dilute the mixture with water and extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic extracts, dry over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>), and remove the solvent under reduced pressure to isolate the alkane product.



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Caption: Simplified reaction pathway of the Wolff-Kishner reduction.

## Safety and Handling

**Hydrazine hydrate** is a hazardous substance and must be handled with extreme care. It is toxic by inhalation, ingestion, and skin contact, and is a suspected carcinogen.[10][12] It is also corrosive and can cause severe burns.[12] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times. All work should be conducted in a well-ventilated fume hood.[10] Due to its reactivity, it should be stored away from oxidizing agents, acids, and metals.[4]

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## References

- 1. 3,5-Dimethylpyrazole synthesis - chemicalbook [chemicalbook.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. infinitelab.com [infinitelab.com]
- 4. ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter - Savant Labs [savantlab.com]
- 5. Density and Specific Gravity ASTM D792, ISO 1183 [intertek.com]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. webstore.ansi.org [webstore.ansi.org]
- 8. Selective Reduction of Halogenated Nitroarenes with Hydrazine Hydrate in the Presence of Pd/C [organic-chemistry.org]
- 9. store.astm.org [store.astm.org]
- 10. store.astm.org [store.astm.org]
- 11. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 12. store.astm.org [store.astm.org]
- 13. scribd.com [scribd.com]
- 14. scribd.com [scribd.com]

- 15. Selective Reduction of Halogenated Nitroarenes with Hydrazine Hydrate in the Presence of Pd/C - PMC [pmc.ncbi.nlm.nih.gov]
- 16. standards.iteh.ai [standards.iteh.ai]
- 17. alfa-chemistry.com [alfa-chemistry.com]
- 18. jk-sci.com [jk-sci.com]
- 19. Wolff-Kishner Reduction: Mechanism & Examples | NROChemistry [nrochemistry.com]
- 20. grokipedia.com [grokipedia.com]
- 21. Wolff–Kishner reduction - Wikipedia [en.wikipedia.org]
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